Theoretical Properties of Dibrominated Pyridine Esters: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 3,5-dibromoisonicotinate*
CAS No.:	*1214375-76-4*
Cat. No.:	*B593880*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical and experimental properties of dibrominated pyridine esters. These compounds are of significant interest in medicinal chemistry and materials science due to the influence of bromine substitution on the electronic and biological characteristics of the pyridine scaffold, a core component in numerous FDA-approved drugs.[1][2][3] This document outlines key theoretical parameters, experimental data, and detailed methodologies for the synthesis and characterization of these molecules.

Theoretical Framework and Computational Analysis

The introduction of bromine atoms and ester functionalities significantly modulates the electronic properties of the pyridine ring. Computational studies, primarily using Density Functional Theory (DFT), are crucial for predicting the geometry, reactivity, and spectroscopic features of these molecules.[4][5][6]

1.1. Molecular Geometry and Electronic Properties

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DFT calculations, typically at the B3LYP/6-311+G(d,p) level of theory, are employed to optimize the molecular structure and predict key geometric parameters.[7] The planarity of the pyridine ring, along with bond lengths, bond angles, and dihedral angles involving the bromine and ester substituents, are critical determinants of the molecule's overall conformation and potential for intermolecular interactions.

The electronic nature of dibrominated pyridine esters is elucidated through analysis of frontier molecular orbitals (HOMO and LUMO) and molecular electrostatic potential (MEP) maps. The HOMO-LUMO energy gap is a key indicator of chemical reactivity and kinetic stability.[7][8] A smaller energy gap generally corresponds to higher reactivity. MEP maps visualize the charge distribution, identifying electrophilic (electron-poor, typically blue) and nucleophilic (electron-rich, typically red) regions of the molecule, which are crucial for predicting sites of interaction with biological targets.[9]

1.2. Charge Distribution

Mulliken population analysis is a method used to estimate the partial atomic charges within a molecule, providing insights into the charge distribution across the molecular structure.[10][11][12][13] In dibrominated pyridine esters, the electronegative nitrogen and bromine atoms, as well as the oxygen atoms of the ester groups, are expected to carry partial negative charges, influencing the molecule's polarity and interaction with its environment.

Table 1: Theoretical Data for a Representative Dibrominated Pyridine Ester (Example)

Parameter	Value	Method
HOMO Energy	-6.8 eV	DFT/B3LYP/6-311+G(d,p)
LUMO Energy	-1.5 eV	DFT/B3LYP/6-311+G(d,p)
HOMO-LUMO Gap	5.3 eV	DFT/B3LYP/6-311+G(d,p)
Dipole Moment	2.5 D	DFT/B3LYP/6-311+G(d,p)
Mulliken Charge on N	-0.45 e	DFT/B3LYP/6-311+G(d,p)
Mulliken Charge on Br	-0.12 e	DFT/B3LYP/6-311+G(d,p)

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Note: The values in this table are illustrative and would be replaced with specific data from computational studies on a particular dibrominated pyridine ester.

Experimental Data and Characterization

The synthesis and characterization of dibrominated pyridine esters involve a range of analytical techniques to confirm their structure and purity.

2.1. Spectroscopic Analysis

Spectroscopic methods are fundamental for the structural elucidation of newly synthesized compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of hydrogen and carbon atoms, respectively. Chemical shifts (δ) are indicative of the electronic environment of the nuclei.[14][15][16][17]
- Infrared (IR) Spectroscopy: FT-IR spectroscopy is used to identify the presence of specific functional groups based on their characteristic vibrational frequencies.[18][19][20][21][22]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the precise molecular weight and elemental composition of the synthesized compounds.[23]

Table 2: Spectroscopic Data for Diethyl 4-(4-bromophenyl)-2,6-dimethylpyridine-3,5-dicarboxylate[14]

Data Type	Values
^{1}H-NMR (400 MHz, $CDCl_3$)	δ (ppm): 7.49 (d, 2H, J = 8.4 Hz), 7.11 (d, 2H, J = 8.4 Hz), 4.01 (q, 4H, J = 7.2 Hz), 2.57 (s, 6H), 0.95 (t, 6H, J = 7.2 Hz)
^{13}C-NMR (100 MHz, $CDCl_3$)	δ (ppm): 167.7, 155.8, 145.0, 135.6, 131.4, 130.0, 126.9, 123.0, 61.6, 23.1, 13.8
FT-IR (ATR)	ν (cm^{-1}): 2981, 1720, 1555, 1228, 1101, 1039

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2.2. Crystallographic Data

Single-crystal X-ray diffraction provides the most definitive structural information, including precise bond lengths, bond angles, and the packing of molecules in the crystal lattice.[24][25][26] This technique is invaluable for understanding intermolecular interactions such as hydrogen bonding and π-π stacking.

Table 3: Crystallographic Data for a Representative Pyridine Derivative

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/n$
a (Å)	10.2314(2)
b (Å)	7.5215(1)
c (Å)	24.5475(4)
β (°)	97.921(1)
Volume (Å^3)	1870.5(1)

Note: This data is for a related brominated dihydropyridine derivative and serves as an example of the parameters obtained from single-crystal X-ray diffraction.

Experimental Protocols

3.1. Synthesis of Diethyl 4-bromopyridine-2,6-dicarboxylate[27][28]

This protocol describes a two-step synthesis starting from chelidamic acid.

Step 1: Bromination of Chelidamic Acid

- To a vigorously stirred solution of bromine (3 eq) in petroleum benzene, add phosphorus tribromide (3 eq).
- Stir the mixture at room temperature for one hour.

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- Remove the excess petroleum benzene under reduced pressure to obtain phosphorus pentabromide.
- Add chelidamic acid (1 eq) to the phosphorus pentabromide.
- Heat the mixture at 90-95°C for 4 hours.

Step 2: Esterification

- Cool the reaction mixture to 0°C in an ice bath.
- Slowly add absolute ethanol to the mixture.
- Allow the reaction to proceed for 3 hours at 0°C.
- Pour the reaction mixture onto crushed ice and neutralize with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane.
- Dry the combined organic layers over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

3.2. Single-Crystal X-ray Diffraction Analysis[24][26][29]

- Crystal Growth: Grow single crystals suitable for diffraction by slow evaporation of a saturated solution of the compound in an appropriate solvent (e.g., ethanol, toluene).
- Crystal Selection: Select a high-quality single crystal (transparent, without cracks or inclusions) with dimensions of approximately 0.1-0.3 mm under a polarizing microscope.
- Data Collection: Mount the selected crystal on a goniometer head and place it on the diffractometer. Collect diffraction data at a controlled temperature (e.g., 100 K) using a monochromatic X-ray source.

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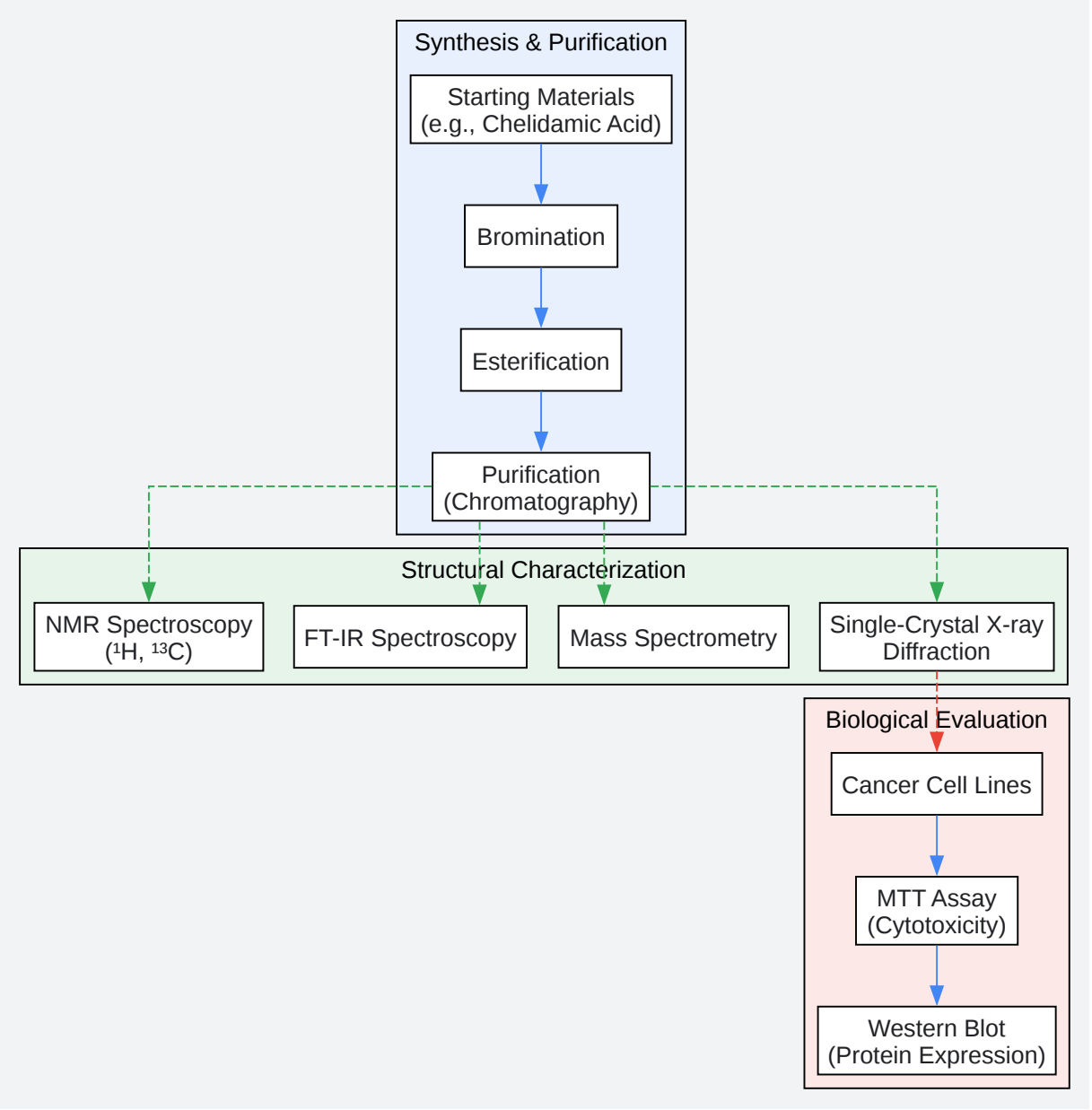
- Structure Solution and Refinement: Process the collected data to obtain the unit cell parameters and integrated intensities. Solve the crystal structure using direct methods and refine the atomic positions and displacement parameters by full-matrix least-squares on F^2.

Biological Activity and Signaling Pathways

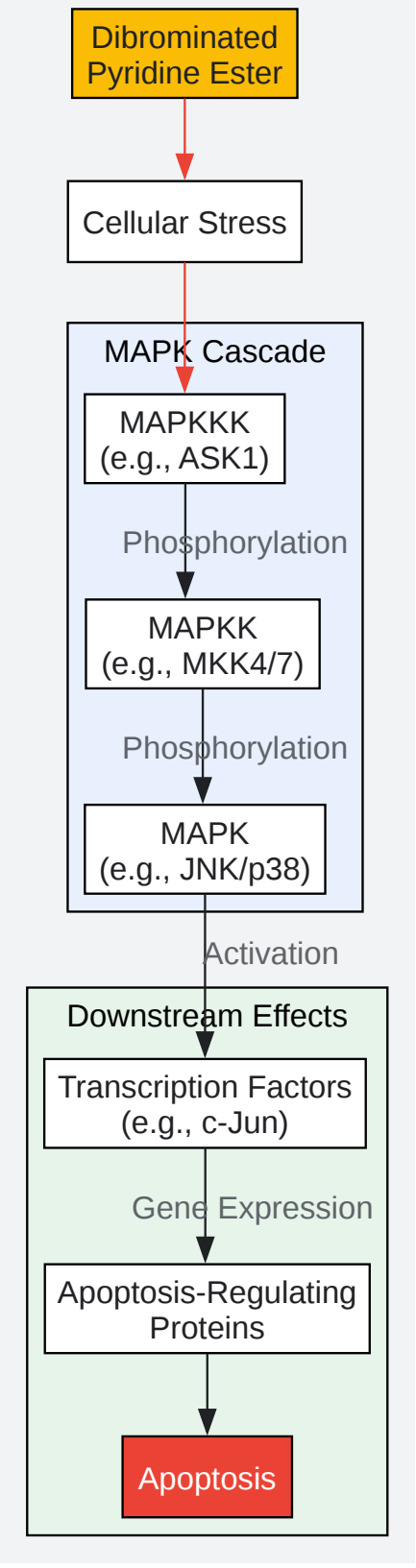
Brominated pyridine derivatives have shown promise as anticancer agents.[1][9] While the precise mechanisms of action for many of these compounds are still under investigation, some pyridine derivatives are known to exert their effects by modulating key signaling pathways involved in cell proliferation and survival, such as the Mitogen-Activated Protein Kinase (MAPK) pathway.[30][31][32][33][34]

Hypothesized Mechanism of Action: It is plausible that certain dibrominated pyridine esters could induce apoptosis in cancer cells through the activation of the MAPK signaling cascade, a pathway often dysregulated in cancer.[31][32]

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